

Technical Support Center: Minimizing Plasticizer Volatility in High-Vacuum Applications

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: *Bis(2-butoxyethyl) sebacate*

CAS No.: 141-19-5

Cat. No.: B1667310

[Get Quote](#)

Welcome to the Technical Support Center for high-vacuum applications. This resource is designed for researchers, scientists, and drug development professionals who encounter challenges with plasticizer volatility in their experimental setups. This guide provides in-depth troubleshooting advice, frequently asked questions (FAQs), and best practices to ensure the integrity of your vacuum environment and the success of your research.

Introduction: The Challenge of Plasticizers in High-Vacuum Environments

Plasticizers are additives used to increase the flexibility and durability of polymers. However, in high-vacuum environments, these same compounds can become a significant source of contamination.^{[1][2]} Under reduced pressure, volatile and semi-volatile organic compounds (VOCs), including plasticizers, can "outgas" or be released from the polymer matrix.^{[1][2][3]} This outgassing can lead to a host of problems, including:

- Contamination of sensitive surfaces: Outgassed molecules can condense on critical components like optics, sensors, and experimental samples, compromising their performance and leading to inaccurate results.^{[1][4][5]}
- Increased pump-down times: The continuous release of gases from materials within the vacuum chamber places an additional load on the vacuum pumps, extending the time required to reach the desired pressure.^[1]

- Pressure instability: Ongoing outgassing can cause fluctuations in the vacuum level, which is detrimental to processes requiring stable conditions.[1]
- Undesirable chemical reactions: In some applications, such as mass spectrometry, outgassed plasticizers can react with analyte ions, leading to data misinterpretation.[6]

This guide will equip you with the knowledge to anticipate, troubleshoot, and mitigate these issues effectively.

Part 1: Troubleshooting Guide - Diagnosing and Resolving Plasticizer Contamination

This section addresses common problems encountered by users and provides a systematic approach to troubleshooting.

Scenario 1: My high-vacuum system is failing to reach its base pressure, and the pump-down time is significantly longer than usual.

Possible Cause: This is a classic symptom of a gas load issue, and outgassing from polymeric materials is a primary suspect.[1] Plasticizers, being volatile additives, are a likely contributor to this gas load.[1]

Troubleshooting Steps:

- Identify Potential Sources: Conduct a thorough inventory of all materials inside your vacuum chamber. Pay close attention to any plastics, elastomers (like O-rings), and adhesives.[3] Materials like PVC and some formulations of Viton and Buna-N are known to contain plasticizers that can outgas significantly.[2][6]
- Isolate the Source (if possible): If your system allows, try to operate it with and without the suspected components to see if the pump-down performance improves.
- Perform a Residual Gas Analysis (RGA): An RGA is an invaluable tool for identifying the specific molecules present in your vacuum environment. The presence of high-mass organic compounds can be a strong indicator of plasticizer contamination.

- Implement a Bake-Out Procedure: A vacuum bake-out is a highly effective method for accelerating the outgassing of volatile compounds from materials.[7] By heating the vacuum chamber and its components to an elevated temperature (within the material's tolerance) for an extended period (typically 24-48 hours), you can drive off a significant portion of the trapped volatiles, including plasticizers.[7][8]

dot graph TD { A[Start: Slow Pump-Down] --> B[Identify Polymer Components]; B --> C[Isolate Suspected Components]; C --> D[Perform Residual Gas Analysis (RGA)]; D --> E{Plasticizer Signature Detected?}; E -- Yes --> F[Implement Vacuum Bake-out]; F --> G[Re-evaluate System Performance]; E -- No --> H[Investigate Other Leak Sources]; G --> I[Issue Resolved]; H --> I; } caption: Troubleshooting workflow for slow pump-down times.

Scenario 2: I'm observing unexpected peaks in my mass spectrometry data that are interfering with my analysis.

Possible Cause: Contamination from plasticizers outgassing from components within the vacuum system, such as O-rings, can lead to the formation of adducts or interfere with the ionization of target molecules.[6] Phthalate esters are common culprits.[6]

Troubleshooting Steps:

- Review System Materials: Scrutinize all materials in the vacuum path, especially elastomeric seals like Viton and Buna-N O-rings, which are known to contain plasticizers.[6]
- Solvent Extraction of Components: As a temporary solution, O-rings can be refluxed in a solvent like hexane to extract surface-level plasticizers.[6] However, this is not a permanent fix as more plasticizer can migrate from the bulk material over time.
- Material Substitution: The most effective long-term solution is to replace problematic components with materials known for low outgassing. Consider using metal gaskets instead of elastomeric O-rings where feasible.[9] For applications requiring elastomers, select grades specifically formulated for high-vacuum use with minimal additives.
- Implement a System Bake-out: A thorough bake-out of the entire vacuum system can help reduce the background level of plasticizer contamination.[8]

Scenario 3: The performance of optical components within my vacuum chamber is degrading over time.

Possible Cause: Volatile plasticizers can outgas and then condense on cooler surfaces, such as lenses, mirrors, and sensors.^{[1][4]} This condensed film can alter the optical properties of these components.

Troubleshooting Steps:

- **Material Selection is Critical:** For any components placed within the vacuum chamber, prioritize materials with low outgassing characteristics. The NASA Outgassing Database, which provides data from ASTM E595 testing, is an excellent resource for selecting suitable materials.^{[10][11]}
- **Pre-Baking of Components:** Before installation, individual components, especially those made of polymers, should be pre-baked under vacuum to drive off volatile compounds.^{[1][8]}
- **Maintain a Clean Environment:** Handle all vacuum components with clean, powder-free gloves to prevent the introduction of oils and other contaminants.^[8]
- **Strategic Placement and Temperature Control:** If possible, consider the temperature differentials within your chamber. Warmer surfaces are less likely to have contaminants condense on them.

Part 2: Frequently Asked Questions (FAQs)

Q1: What are "low-outgassing" materials and how are they qualified?

A1: Low-outgassing materials are substances that release minimal volatile compounds under vacuum conditions. The industry standard for qualifying these materials is ASTM E595.^{[10][11]} In this test, a material sample is heated to 125°C in a vacuum for 24 hours.^{[10][12]} Two key parameters are measured:

- **Total Mass Loss (TML):** The percentage of the material's initial mass that is lost during the test. For space applications, NASA generally requires a TML of less than 1.0%.^{[3][10]}

- **Collected Volatile Condensable Material (CVCM):** The percentage of the initial mass that condenses on a cooled collector plate. NASA's typical requirement for CVCM is less than 0.1%.[\[3\]](#)[\[10\]](#)

Materials that meet these criteria are generally considered suitable for use in high-vacuum and space applications.[\[11\]](#)

| Parameter | NASA Screening Level | Description |
|--|----------------------|--|
| Total Mass Loss (TML) | < 1.0% | The total percentage of mass lost by a material when exposed to heat and vacuum. |
| Collected Volatile Condensable Material (CVCM) | < 0.1% | The percentage of outgassed material that condenses on a nearby cool surface. |

Q2: Are there specific types of plasticizers I should avoid in high-vacuum applications?

A2: Yes. Low molecular weight plasticizers, such as some ortho-phthalates, tend to have higher vapor pressures and are therefore more prone to outgassing.[\[13\]](#)[\[14\]](#) When selecting plasticized polymers, if possible, opt for those containing high molecular weight or polymeric plasticizers.[\[15\]](#)[\[16\]](#) These have significantly lower volatility due to their larger size and are less likely to migrate out of the polymer matrix.[\[17\]](#)[\[18\]](#)

Q3: Can I completely eliminate outgassing from my system?

A3: While completely eliminating outgassing is practically impossible as all materials release some gas in a vacuum, you can significantly minimize it to a level that does not impact your experiments.[\[3\]](#) This is achieved through a combination of careful material selection, pre-treatment of components (like vacuum baking), and good vacuum practice.[\[1\]](#)[\[8\]](#)

dot graph TD { subgraph "Minimizing Outgassing Strategy" A[Material Selection] --> B(Low Outgassing Materials); C[Component Pre-Treatment] --> D(Vacuum Bake-out); E[System Design & Operation] --> F(Good Vacuum Practices); end B --> G((Reduced Contamination)); D --> G; F --> G; } caption: A multi-faceted approach to minimizing outgassing.

Q4: What are some good material alternatives to plastics that contain volatile plasticizers?

A4: For many applications, metals like stainless steel (specifically 304L or 316L for ultra-high vacuum) and aluminum are excellent choices due to their very low outgassing rates.^{[19][20]} Ceramics are also considered good vacuum materials, provided they are high-density and non-porous.^[9] If a polymer is necessary, consider options with inherently low outgassing that do not require plasticizers for flexibility, such as PTFE (Teflon), PEEK, and polyimide (Vespel).^{[1][2]}
^[19]

Q5: How do I properly perform a vacuum bake-out?

A5: A proper vacuum bake-out involves heating the entire vacuum chamber and its internal components under vacuum.

Experimental Protocol: Standard Vacuum Bake-Out

- **Preparation:** Assemble the vacuum chamber with all internal components that will be used in the experiment. Ensure all materials are rated for the intended bake-out temperature.
- **Initial Pump-Down:** Pump the system down to a rough or high vacuum level.
- **Heating:** Gradually heat the chamber using external heating tapes or blankets. A typical bake-out temperature is between 120°C and 200°C, but this must not exceed the temperature limit of the most sensitive component in your system.^[7]
- **Soaking:** Maintain the target temperature for a prolonged period, typically 24 to 48 hours.^[7] During this time, the outgassing rate of water vapor and volatile organic compounds will significantly increase and then begin to decrease as they are pumped away.
- **Cool-Down:** After the bake-out period, turn off the heaters and allow the system to cool down to room temperature while still under vacuum.
- **Final Pressure:** Once cooled, the system should be able to achieve a lower ultimate pressure more quickly than without the bake-out.

Part 3: Advanced Topics and Best Practices

Material Compatibility and Selection

The foundation of a clean high-vacuum system is judicious material selection.^{[21][22]} Beyond simply avoiding highly plasticized materials, consider the following:

- **Vapor Pressure:** Choose materials with intrinsically low vapor pressure. Data for various materials can often be found in vacuum technology handbooks and material science databases.
- **Alternatives to Phthalates:** If a plasticized material is unavoidable, inquire about formulations using non-phthalate plasticizers like terephthalates (e.g., DOTP), citrates, or polymeric plasticizers, which often exhibit lower volatility.^{[23][24]}
- **Surface Finish:** Smoother, non-porous surfaces have less surface area for gases to adsorb and are easier to clean, leading to lower outgassing rates.^[9]

Surface Treatments to Inhibit Plasticizer Migration

For applications where a plasticized material is essential, advanced surface modification techniques can be employed to create a barrier that reduces plasticizer migration. These methods include:

- **Plasma Treatment:** Exposing the polymer surface to a plasma can create a cross-linked, denser surface layer that acts as a barrier to plasticizer diffusion.^[25]
- **UV Curing:** Applying a UV-curable coating can create a non-volatile, solid barrier on the surface of the plastic.^[26]
- **Thin Film Deposition:** Techniques like Plasma Enhanced Chemical Vapor Deposition (PECVD) can deposit a very thin, inert barrier layer onto the material's surface.^[26]

These are specialized processes but can be highly effective for critical applications.

Conclusion

Minimizing the volatility of plasticizers in high-vacuum applications is a critical aspect of ensuring experimental integrity and reliability. By understanding the principles of outgassing, implementing rigorous troubleshooting procedures, making informed material choices, and

utilizing techniques like vacuum bake-outs, researchers can create and maintain the clean vacuum environment necessary for cutting-edge scientific and developmental work.

References

- Wikipedia. (n.d.). Materials for use in vacuum. Retrieved from [\[Link\]](#)
- Keller Technology Corporation. (2019, September 4). Selecting Materials for Manufacturing Vacuum Systems. Retrieved from [\[Link\]](#)
- MakerVerse. (2025, December 3). Choosing the Right Material for Vacuum Casting. Retrieved from [\[Link\]](#)
- MTM Inc. (n.d.). Vacuum Technology Material Choices Based on Vacuum Range. Retrieved from [\[Link\]](#)
- (2024, August 9). Choosing the Right Vacuum Materials. Retrieved from [\[Link\]](#)
- ResearchGate. (2025, August 9). Plasticizer contamination from vacuum system O-rings in quadrupole ion trap mass spectrometry. Retrieved from [\[Link\]](#)
- (n.d.). Contamination in Vacuum Systems: Sources and Remedies. Retrieved from [\[Link\]](#)
- Modus Advanced. (2025, May 9). What is Outgassing?. Retrieved from [\[Link\]](#)
- (n.d.). Why Engineering Plastics Outgas And Why Should You Care?. Retrieved from [\[Link\]](#)
- (n.d.). Low Volatility Polymeric Plasticizer 630 Oil Resistance For Films And Wires. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Outgassing effect in polymeric composites exposed to space environment thermal-vacuum conditions | Request PDF. Retrieved from [\[Link\]](#)
- Wikipedia. (n.d.). Plasticizer. Retrieved from [\[Link\]](#)
- (2026, February 18). Navigating Customer Requests for “Phthalate-Free” Plasticizer Alternatives. Retrieved from [\[Link\]](#)

- Aerosol and Air Quality Research. (2024, January 15). Association between Emission Parameters and Material-phase Concentrations of Phthalate Plasticizers and their Alternatives. Retrieved from [[Link](#)]
- Kistler DE. (n.d.). Outgassing: significance in vacuum environments. Retrieved from [[Link](#)]
- (2021, October 19). Dialkyl Succinates and Adipates as Alternative Plasticizers—Even More Efficient Synthesis. Retrieved from [[Link](#)]
- (n.d.). -CONTROL OF CONTAMINANTS. Retrieved from [[Link](#)]
- Atlas Fibre. (2023, November 25). Understanding Outgassing for Semiconductor Plastics Guide. Retrieved from [[Link](#)]
- Park, K. (n.d.). PLASTICIZERS. Retrieved from [[Link](#)]
- Department of Environmental Science. (n.d.). Human exposure, hazard and risk of alternative plasticizers to phthalate esters. Retrieved from [[Link](#)]
- RSC Publishing. (2024, October 25). CNSL-based plasticizers, a promising and sustainable alternative to phthalates, a review. Retrieved from [[Link](#)]
- ResearchGate. (n.d.). "Plasticizers". In: Encyclopedia of Polymer Science and Technology. Retrieved from [[Link](#)]
- (2025, March 30). Plasticizers: Classifications, Examples, Benefits, Uses, and Regulations. Retrieved from [[Link](#)]
- Connector Supplier. (2021, June 1). Outgassing Components Pose Risk to Sensitive Electronics. Retrieved from [[Link](#)]
- plasticxperts.com. (n.d.). How can we avoid plasticizer "migration"?. Retrieved from [[Link](#)]
- Waters Help Center. (n.d.). Controlling Contamination. Retrieved from [[Link](#)]
- Isola Group. (n.d.). Outgassing Properties As per ASTM E595. Retrieved from [[Link](#)]

- (n.d.). • PLASTICIZERS Properties of Plasticizers Important Plasticizers. Retrieved from [\[Link\]](#)
- Indico. (n.d.). Bake-Out and Outgassing Studies for the LHC-BGI. Retrieved from [\[Link\]](#)
- NASA NEPP. (n.d.). Characteristic Times of Moisture Diffusion and Bake-out Conditions for Plastic Encapsulated Parts. Retrieved from [\[Link\]](#)
- (2025, November 11). Surface Modification Strategies to Inhibit Plasticizer Migration. Retrieved from [\[Link\]](#)
- ACS Publications. (2024, October 24). Identification of Suitable Vacuum Gas Oils as Plasticizers Using HT-GC × GC-HRMS | Energy & Fuels. Retrieved from [\[Link\]](#)
- vacseal.net. (n.d.). Outgassing Data for Selecting Spacecraft Materials. Retrieved from [\[Link\]](#)
- Cinch Connectivity Solutions. (n.d.). Outgassing - The Hidden Danger. Retrieved from [\[Link\]](#)
- Condensia Química. (n.d.). Monomeric Plasticizers. Retrieved from [\[Link\]](#)
- (n.d.). ASTM E595-15 Outgas Testing Clear Silicone Slab; SSP2390-60D; Conditioned 3/200. Retrieved from [\[Link\]](#)
- PMC. (2021, February 10). Recent Attempts in the Design of Efficient PVC Plasticizers with Reduced Migration. Retrieved from [\[Link\]](#)
- (n.d.). REDUCING THE MIGRATION OF PVC PLASTICIZERS. Retrieved from [\[Link\]](#)
- ResearchGate. (2017, December 8). Outgassing behavior of different high-temperature resistant polymers. Retrieved from [\[Link\]](#)
- MDPI. (2022, May 5). Development of a Highly Efficient Environmentally Friendly Plasticizer. Retrieved from [\[Link\]](#)
- Blower & Vacuum Best Practices. (2022, July 29). Vacuum in Plastic Extrusion. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. highvacdepot.com](https://highvacdepot.com) [highvacdepot.com]
- [2. Why Engineering Plastics Outgas And Why Should You Care? - News About Engineering Plastics | Direct Plastics Limited](#) [directplastics.co.uk]
- [3. Outgassing: significance in vacuum environments | Kistler DE](#) [kistler.com]
- [4. connectorsupplier.com](https://connectorsupplier.com) [connectorsupplier.com]
- [5. cinch.com](https://cinch.com) [cinch.com]
- [6. researchgate.net](https://researchgate.net) [researchgate.net]
- [7. indico.cern.ch](https://indico.cern.ch) [indico.cern.ch]
- [8. Contamination in Vacuum Systems: Sources and Remedies | Normandale Community College](#) [normandale.edu]
- [9. Choosing the Right Vacuum Materials - Mack Vacuum](#) [mackvacuum.com]
- [10. modusadvanced.com](https://modusadvanced.com) [modusadvanced.com]
- [11. Understanding Outgassing for Semiconductor Plastics Guide](#) [atlasfibre.com]
- [12. isola-group.com](https://isola-group.com) [isola-group.com]
- [13. Plasticizer - Wikipedia](https://en.wikipedia.org) [en.wikipedia.org]
- [14. researchgate.net](https://researchgate.net) [researchgate.net]
- [15. Polymeric Plasticizer 630 for Oil-Resistant Films & Wires](#) [skybright-chemicals.com]
- [16. Recent Attempts in the Design of Efficient PVC Plasticizers with Reduced Migration - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [17. kinampark.com](https://kinampark.com) [kinampark.com]
- [18. plasticxperts.com](https://plasticxperts.com) [plasticxperts.com]
- [19. Materials for use in vacuum - Wikipedia](https://en.wikipedia.org) [en.wikipedia.org]
- [20. Vacuum Technology Material Choices Based on Vacuum Range](https://mtm-inc.com) [mtm-inc.com]

- [21. kellertechnology.com \[kellertechnology.com\]](#)
- [22. Choosing the Right Material for Vacuum Casting | MakerVerse \[makerverse.com\]](#)
- [23. thechemco.com \[thechemco.com\]](#)
- [24. mdpi.com \[mdpi.com\]](#)
- [25. ist.fraunhofer.de \[ist.fraunhofer.de\]](#)
- [26. plasticsengineering.org \[plasticsengineering.org\]](#)
- To cite this document: BenchChem. [Technical Support Center: Minimizing Plasticizer Volatility in High-Vacuum Applications]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1667310#minimizing-volatility-of-plasticizers-in-high-vacuum-applications\]](https://www.benchchem.com/product/b1667310#minimizing-volatility-of-plasticizers-in-high-vacuum-applications)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com